# LC-MS/MS method for quantifying L-LEUCINE (1-13C) in plasma

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *L-LEUCINE (1-13C)* |
| *Cat. No.:* | *B1580054* |

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Application Note: High-Sensitivity LC-MS/MS Quantification of **L-Leucine (1-13C)** and Isotopic Enrichment in Plasma

## Executive Summary

This protocol details a robust, high-throughput LC-MS/MS method for the quantification of **L-Leucine (1-13C)** and total L-Leucine in human plasma. Unlike traditional methods requiring time-consuming derivatization (e.g., butanol-HCl), this guide utilizes specialized mixed-mode chromatography (Intrada Amino Acid) to achieve baseline separation of Leucine from its isobaric isomer, Isoleucine, without sample modification.

Key Advantages:

- No Derivatization: Reduces sample prep time by 60%.
- Isobaric Resolution: Baseline separation of Leucine (Leu) and Isoleucine (Ile) (

  ).
- Isotopic Fidelity: Includes mathematical correction models for natural abundance "M+1" interference, critical for accurate flux calculations.

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# Scientific Background & Challenges

## The Biological Context

**L-Leucine (1-13C)** is the "gold standard" stable isotope tracer for measuring in vivo protein fractional synthesis rates (FSR). By infusing this tracer and monitoring its enrichment (Tracer-to-Tracee Ratio, TTR) in plasma, researchers can calculate the rate of protein turnover.

## The Analytical Challenge

- Isobaric Interference: Leucine and Isoleucine share the same precursor mass (

  132.1) and major fragment ions (

  86.1). Mass spectrometry alone cannot distinguish them; chromatographic separation is mandatory.[1]

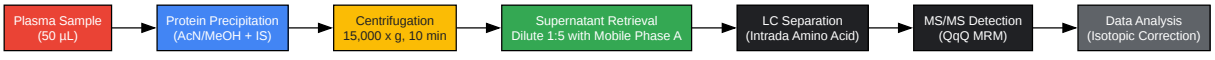
- Label Loss in Fragmentation: The primary fragmentation pathway of Leucine (loss of HCOOH) involves the C1 carboxyl carbon. Since the label in **L-Leucine (1-13C)** is located at C1, the transition

  represents the loss of the labeled carbon. Therefore, discrimination relies entirely on the Q1 (precursor) isolation.

- Isotopic Overlap: The natural abundance "M+1" isotope of endogenous (unlabeled) Leucine appears at

  133.1, interfering with the tracer signal.

# Experimental Workflow




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Figure 1: End-to-end workflow for plasma amino acid enrichment analysis.

# Materials & Methods

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## Reagents & Standards

- Analyte: **L-Leucine (1-13C)** (99 atom % 13C).[2][3]
- Internal Standard (IS): L-Leucine-d3 (methyl-d3) or L-Leucine-d10. Note: Do not use 1-13C labeled IS.
- Solvents: LC-MS grade Acetonitrile (AcN), Methanol (MeOH), Ammonium Formate, Formic Acid.
- Surrogate Matrix: 4% BSA in PBS (for calibration curves to mimic plasma viscosity and suppression).

## Sample Preparation (Protein Precipitation)

- Aliquot 50 µL of plasma into a 1.5 mL Eppendorf tube.
- Add 20 µL of Internal Standard working solution (L-Leucine-d3, 50 µM).
- Add 300 µL of precipitating solvent (Acetonitrile:Methanol 75:25 v/v with 0.1% Formic Acid).
- Vortex vigorously for 30 seconds.
- Incubate at -20°C for 20 minutes (enhances precipitation).
- Centrifuge at 15,000 x g for 10 minutes at 4°C.
- Transfer 100 µL of supernatant to a clean vial and dilute with 400 µL of Mobile Phase A (to ensure peak shape quality).

# LC-MS/MS Conditions

## Chromatography (The Separation Engine)

- Column: Imtakt Intrada Amino Acid (

  ) or equivalent mixed-mode column.
  - Why? This column uses a specialized ligand structure that separates amino acid isomers by polarity and ionic interaction without derivatization.

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- Mobile Phase A: 100 mM Ammonium Formate in Water (pH unadjusted).
- Mobile Phase B: Acetonitrile with 0.3% Formic Acid.[4]
- Flow Rate: 0.6 mL/min.[4]
- Column Temp: 40°C.

Gradient Profile:

| Time (min) | % Mobile Phase B | Event |
|---|---|---|
| **0.0** | **86** | **Initial Hold** |
| 3.0 | 86 | Isocratic Elution of Hydrophobics |
| 10.0 | 0 | Linear Gradient (Elutes Polar AAs) |
| 12.0 | 0 | Wash |
| 12.1 | 86 | Re-equilibration |

| 15.0 | 86 | End of Run |

## Mass Spectrometry (MRM Parameters)

- Source: ESI Positive Mode.
- Spray Voltage: 4500 V.
- Capillary Temp: 300°C.

MRM Transitions:

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| Analyte | Precursor ( ) | Product ( ) | CE (V) | Dwell (ms) | Notes |
|---|---|---|---|---|---|
| L-Leucine | 132.1 | 86.1 | 15 | 50 | Tracee (Endogenous) |
| L-Leucine (1-13C) | 133.1 | 86.1 | 15 | 50 | Tracer (Label lost in fragment) |
| L-Isoleucine | 132.1 | 86.1 | 15 | 50 | Isobaric Interference |
| L-Leucine-d3 (IS) | 135.1 | 89.1 | 15 | 50 | Internal Standard |

Critical Note: The transition for **L-Leucine (1-13C)** is

. Even though the 13C label (Carboxyl) is lost as H

COOH, the Precursor Q1 (133.1) provides the necessary selectivity against unlabeled Leucine (132.1).

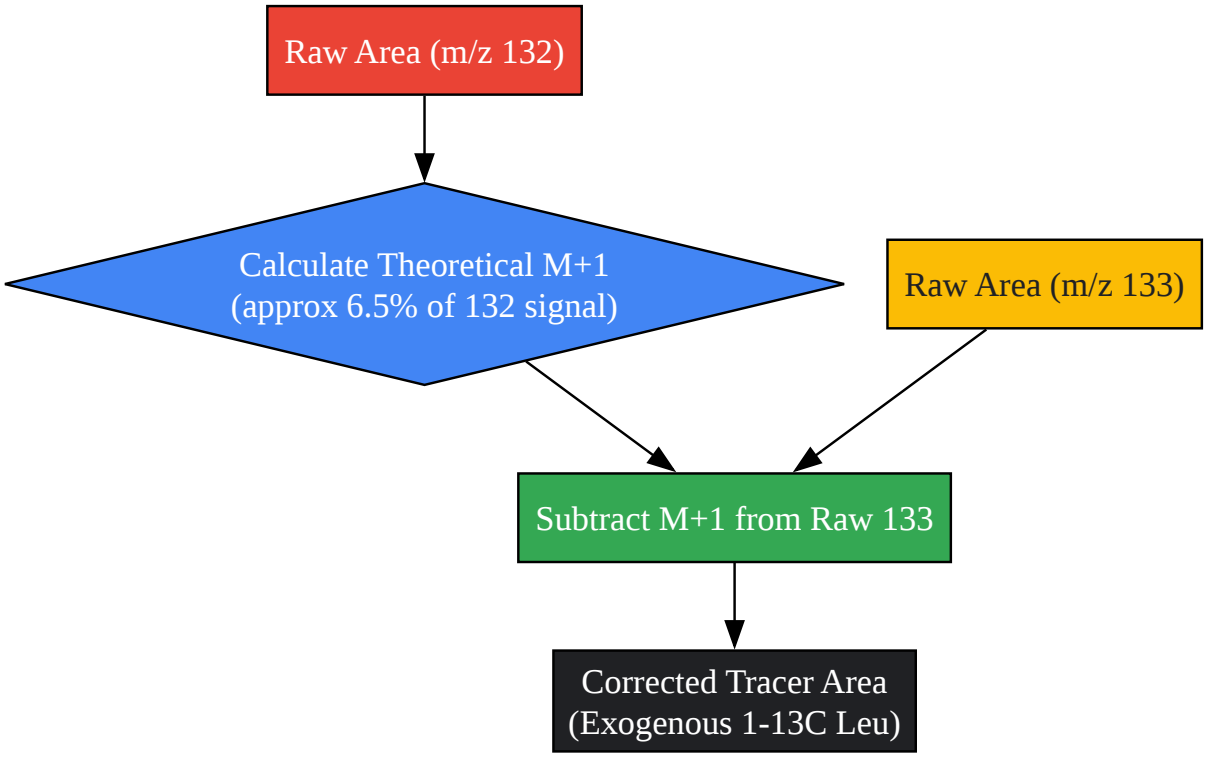
# Data Analysis & Isotopic Correction

This is the most critical step for scientific integrity. Because natural Leucine contains ~1.1% Carbon-13, it contributes a signal to the 133 channel (M+1).

## The Correction Logic

You must subtract the natural abundance contribution from the total intensity of the 133 channel to quantify the added tracer.

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Figure 2: Isotopic deconvolution logic.

## Calculation Steps

- Determine Factor (

  ): Inject a pure unlabeled Leucine standard. Calculate the ratio of area 133 / area 132. This is your natural abundance correction factor (

  depending on instrument resolution).

- Calculate Corrected Tracer Area (

  ):

- Calculate Tracer-to-Tracee Ratio (TTR):

  (Note: For absolute quantification of the tracer in

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, use the IS ratio calibration curve, but apply the correction first).

## Validation Summary (Expected Performance)

| Parameter | Specification |
|---|---|
| Linearity | 5 – 500 µM (<br>) |
| LLOQ | 1.0 µM |
| Precision (CV%) | Intra-day < 5%; Inter-day < 8% |
| Accuracy | 85 – 115% |
| Leu/Ile Resolution | (Baseline separated) |

## References


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